

A Comprehensive Guide to the Proper Disposal of 5-(Tetradecyloxy)-2-furoic Acid

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Compound of Interest

Compound Name: 5-(Tetradecyloxy)-2-furoic acid

Cat. No.: B035774

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[City, State] – In the dynamic landscape of scientific research and pharmaceutical development, the safe handling and disposal of chemical compounds are paramount. This document provides essential, procedural guidance on the proper disposal of **5-(Tetradecyloxy)-2-furoic acid**, ensuring the safety of laboratory personnel and the preservation of our environment. Adherence to these protocols is critical for any research scientist, laboratory technician, or drug development professional working with this compound.

5-(Tetradecyloxy)-2-furoic acid is a chemical compound that requires careful management due to its hazardous properties. The Safety Data Sheet (SDS) for this compound indicates that it is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.^[1] Consequently, it must be treated as a hazardous waste product, and under no circumstances should it be disposed of in regular trash or discharged into the sewer system.^[1]

Operational Disposal Plan: A Step-by-Step Protocol

The following step-by-step procedure should be integrated into all laboratory standard operating procedures (SOPs) involving **5-(Tetradecyloxy)-2-furoic acid**:

- **Waste Identification and Segregation:** All materials contaminated with **5-(Tetradecyloxy)-2-furoic acid**, including unused neat compound, solutions, contaminated personal protective equipment (PPE) such as gloves, and labware (e.g., pipette tips, vials), must be segregated

as hazardous waste. To prevent potentially dangerous reactions, this waste stream should not be mixed with other chemical wastes.[\[2\]](#)[\[3\]](#)

- Containerization:
 - Utilize a designated, chemically compatible, and leak-proof container for waste collection. High-density polyethylene (HDPE) containers are a suitable option.
 - The container must be in good condition, with a secure, screw-top cap to prevent spills and evaporation.[\[2\]](#)[\[3\]](#)
- Labeling: All waste containers must be clearly and accurately labeled. The label should include:
 - The words "Hazardous Waste"
 - The full chemical name: "**5-(Tetradecyloxy)-2-furoic acid**"
 - The date when the first waste was added to the container.
- Storage:
 - Waste containers should be stored in a designated satellite accumulation area (SAA) within the laboratory, at or near the point of generation.[\[2\]](#)[\[4\]](#)
 - The SAA must be a well-ventilated, secondary containment area, away from sources of ignition and incompatible materials like strong oxidizing agents and bases.[\[2\]](#)[\[5\]](#)
 - Containers must remain closed at all times, except when adding waste.[\[3\]](#)[\[4\]](#)
- Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
 - Do not attempt to treat the waste in the laboratory (e.g., via neutralization) unless it is a part of a formally approved experimental protocol. In-lab treatment of complex organic chemicals can be hazardous and may violate regulations.[\[6\]](#)

Quantitative Data for Safe Handling and Disposal

The following table summarizes key quantitative data for **5-(Tetradecyloxy)-2-furoic acid**, which is essential for risk assessment and proper handling during the disposal process.

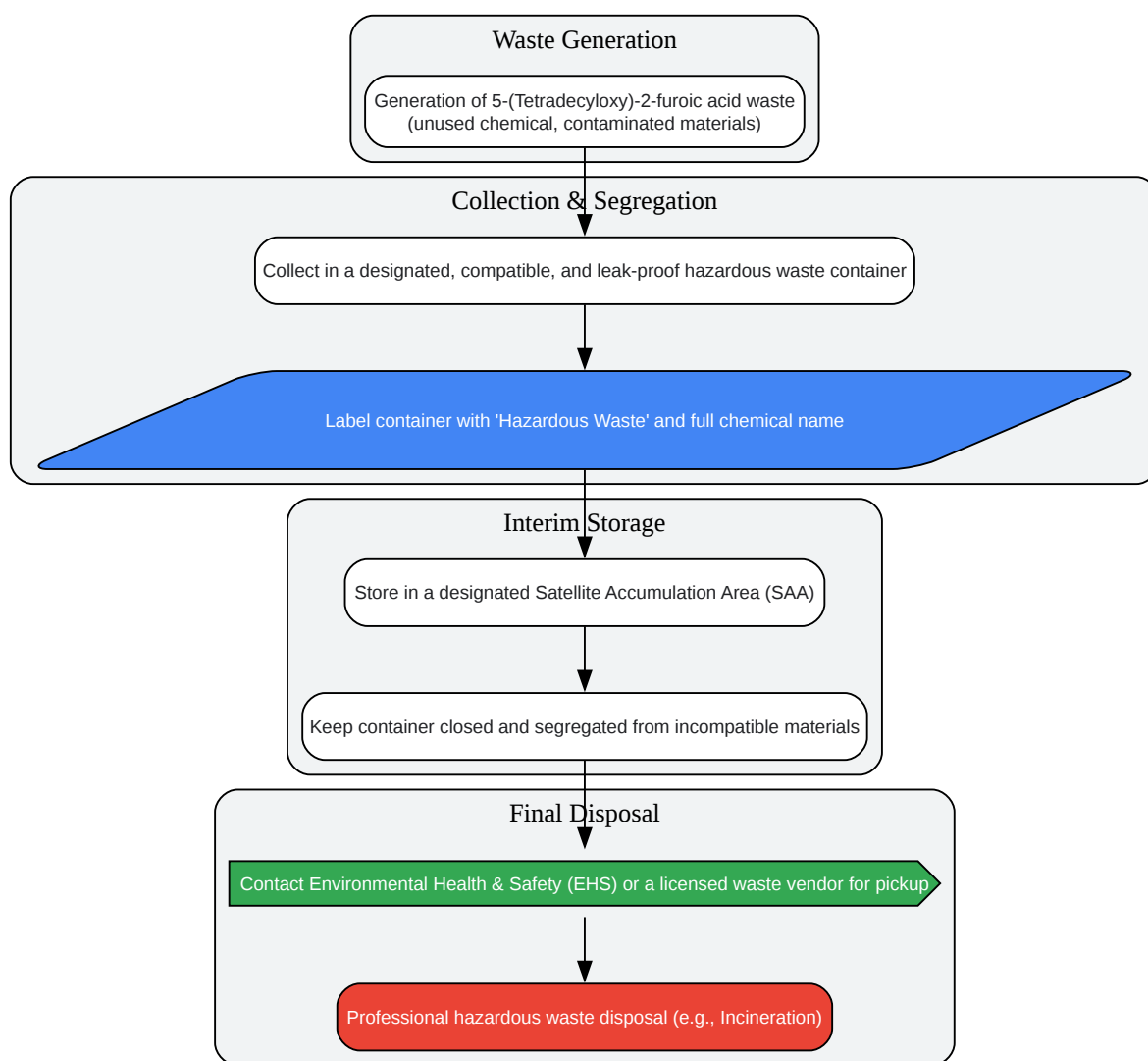
Property	Value	Source
CAS Number	54857-86-2	[1]
Molecular Formula	C ₁₉ H ₃₂ O ₄	[7][8]
Molecular Weight	324.5 g/mol	[8]
Appearance	Crystalline solid	[8]
Solubility in Organic Solvents	Ethanol: ~1 mg/mL DMSO: ~2 mg/mL Dimethyl formamide (DMF): ~10 mg/mL	[8]
Aqueous Solubility	Sparingly soluble. Approximately 0.5 mg/mL in a 1:1 solution of DMF:PBS (pH 7.2).	[8]

Experimental Protocols

There are no universally recommended experimental protocols for the in-laboratory neutralization or treatment of **5-(Tetradecyloxy)-2-furoic acid** waste. The standard and safest procedure is to manage it as hazardous waste for disposal by trained professionals, typically via incineration at a licensed facility.[9] This approach ensures complete destruction of the compound and compliance with environmental regulations.

Logical Workflow for Disposal

The following diagram outlines the decision-making process and workflow for the proper disposal of **5-(Tetradecyloxy)-2-furoic acid**.



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Caption: Disposal workflow for **5-(Tetradecyloxy)-2-furoic acid**.

By implementing these procedures, laboratories can ensure they are not only compliant with safety and environmental regulations but are also fostering a culture of responsibility and trust. For specific questions regarding your institution's policies, always consult your local EHS office.

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